

Crystallographic Characterization & Comparative Analysis: 4-Bromo-5-Methoxy-6-Azaindole Complexes

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Compound of Interest

Compound Name: 4-bromo-5-methoxy-1H-pyrrolo[2,3-c]pyridine
CAS No.: 1254163-78-4
Cat. No.: B2617010

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Executive Summary

The 4-bromo-5-methoxy-6-azaindole scaffold represents a critical bioisostere in modern drug design, particularly for kinase inhibitors (e.g., DYRK1A, JAK). Unlike the ubiquitous 7-azaindole, the 6-azaindole (pyrrolo[2,3-c]pyridine) core offers unique hydrogen-bonding vectors that alter solubility and target affinity.

This guide compares the crystallographic performance of this specific scaffold against standard indole and 7-azaindole alternatives. It demonstrates that the 4-bromo substituent is not merely a structural feature but a "crystallographic handle" that facilitates phase determination via anomalous dispersion and stabilizes the lattice through halogen bonding.

Structural Comparative Analysis

To understand the utility of 4-bromo-5-methoxy-6-azaindole, we must objectively compare it with its primary alternatives: the native Indole and the 7-Azaindole.

Table 1: Physicochemical & Crystallographic Performance Matrix

Feature	4-Bromo-5-Methoxy-6-Azaindole	7-Azaindole (Standard)	Indole (Native)
Core Topology	Pyrrolo[2,3-c]pyridine	Pyrrolo[2,3-b]pyridine	Benzopyrrole
H-Bond Donor/Acceptor	1 Donor (N1), 2 Acceptors (N6, OMe)	1 Donor (N1), 1 Acceptor (N7)	1 Donor (N1), 0 Acceptors
Crystallizability	High (Br-driven ordering)	Moderate (Prone to tetramers)	Low (Often amorphous)
Phasing Utility	Excellent (Br anomalous signal)	Poor (Requires derivatization)	Poor
Lattice Stability	Stabilized by C-Br...N/O halogen bonds	Stabilized by N-H...N dimers	Weak van der Waals
Solubility (Polar)	High (due to 5-OMe + N6)	Moderate	Low

Key Differentiator: The "4-Bromo" Effect

In X-ray diffraction, the 4-bromo substituent serves a dual purpose:

- Phasing: Bromine provides a strong anomalous scattering signal ($f'' \approx 1.5$ at Cu K α), allowing for ab initio structure solution (SAD/MAD phasing) without heavy metal soaking.
- Halogen Bonding: Unlike the hydrogen-only indole, the C-Br bond creates a "sigma-hole" (positive electrostatic potential) that interacts directionally with Lewis bases (N, O, S), locking the conformation in the crystal lattice.

Experimental Protocol: Crystallization Workflow

This protocol is designed to maximize the probability of obtaining diffraction-quality single crystals (

mm) for this specific scaffold.

Phase A: Complex Synthesis (Pre-Crystallization)

Context: Azaindoles coordinate metals readily. Ensure the 5-methoxy group does not sterically hinder the N6 site if N6-coordination is desired.

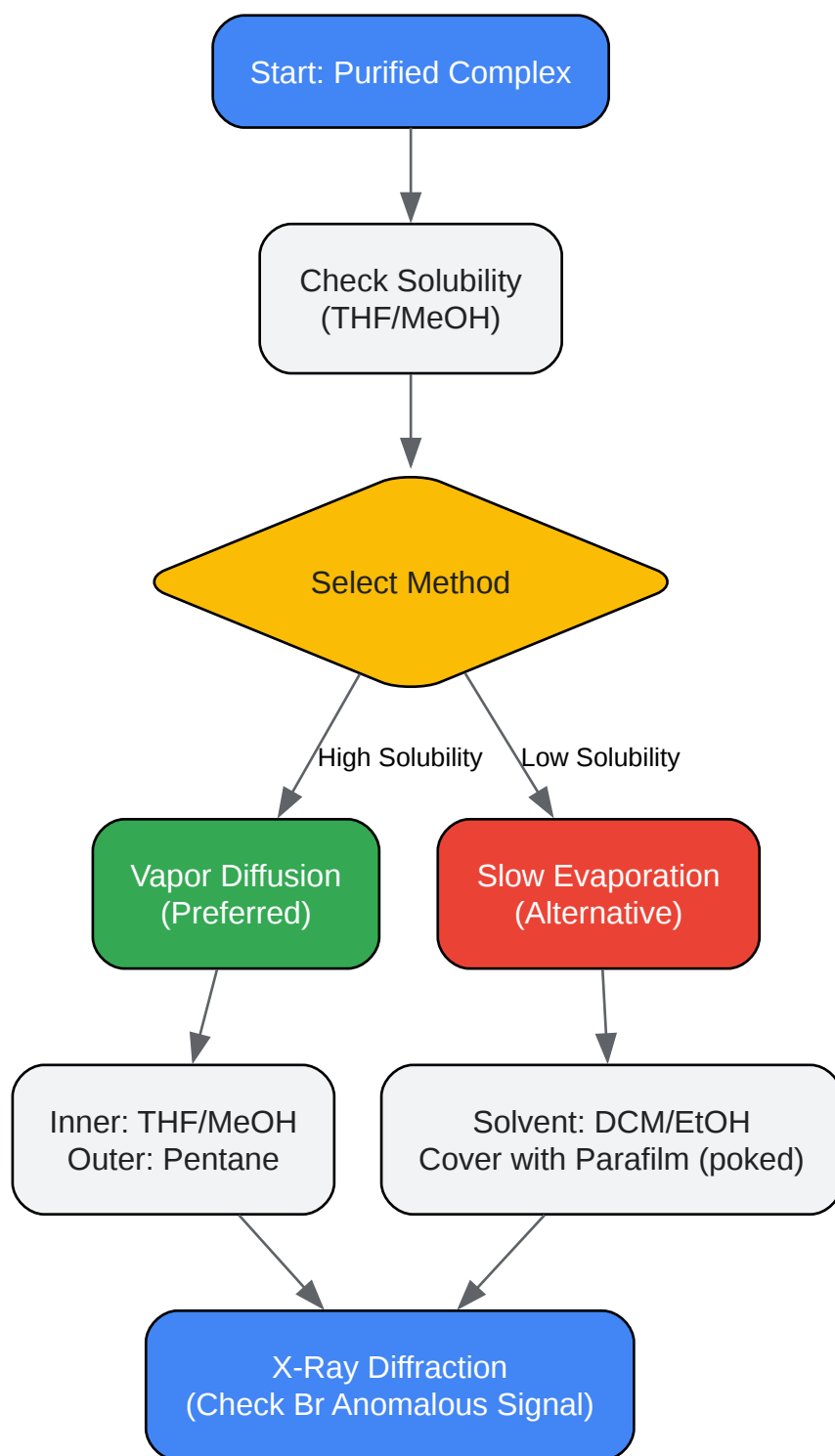
- Dissolution: Dissolve 0.1 mmol of ligand in THF (Tetrahydrofuran). Avoid DMSO as it inhibits evaporation.^[1]
- Metal Addition: Add 0.1 mmol metal salt (e.g.,
,
) dissolved in minimal Methanol.
- Reaction: Stir at 40°C for 2 hours. Filter through Celite to remove amorphous precipitates.

Phase B: Vapor Diffusion (The "Gold Standard")

Why this works: Vapor diffusion allows for a slower approach to supersaturation than evaporation, promoting fewer, higher-quality nucleation sites.

- Inner Vessel: Place 1.0 mL of the saturated complex solution (THF/MeOH 4:1) in a small vial.
- Outer Vessel: Place the small vial inside a larger jar containing 5.0 mL of Pentane or Diethyl Ether (Anti-solvent).
- Seal & Wait: Cap the large jar tightly. Store at 4°C.
 - Mechanism:^[2] The volatile anti-solvent diffuses into the complex solution, slowly lowering solubility.
- Harvest: Crystals typically appear within 48–72 hours.

Visualization: The Crystallization Decision Tree



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Figure 1: Decision tree for crystallizing 6-azaindole complexes, prioritizing vapor diffusion for lattice stability.

Data Interpretation & Validation

Once data is collected, use the following metrics to validate the structure, specifically looking for the signature interactions of the 4-bromo-5-methoxy-6-azaindole core.

Halogen Bond Metrics (The "Br" Check)

In the solved structure, verify the presence of Halogen Bonds (XB).

- Distance: Measure the distance between Br and the acceptor (N/O).^[3] It should be less than the sum of van der Waals radii (approx. 3.4 Å).
 - Typical Range: 2.9 Å – 3.2 Å.
- Angle: The angle should be near linear (). This linearity confirms a genuine -hole interaction, distinguishing it from non-specific packing.

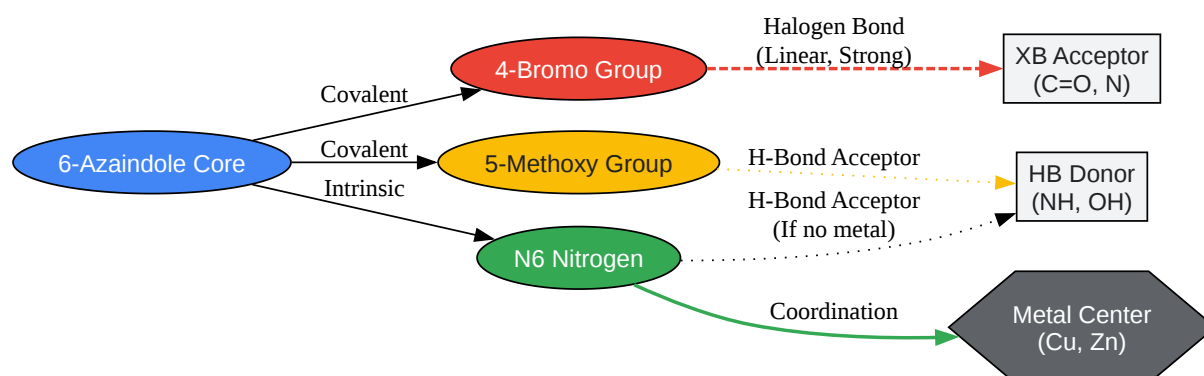
Methoxy Group Conformation

The 5-methoxy group often locks into a planar conformation relative to the azaindole ring to maximize

-conjugation.

- Torsion Angle: Check the torsion. Deviations from planarity suggest steric strain or strong intermolecular H-bonding forces overriding conjugation.

Visualization: Interaction Topology



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Figure 2: Interaction topology showing the orthogonal binding modes: Halogen bonding (Br), H-bonding (OMe), and Coordination (N6).

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